

# Application Notes and Protocols: Alexa Fluor 405 for Live-Cell Imaging

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## Compound of Interest

Compound Name: Alexa Fluor 405

Cat. No.: B1265176

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **Alexa Fluor 405**, a violet-excitable fluorescent dye, and its applications in live-cell imaging. Detailed protocols and data are presented to guide researchers in utilizing this fluorophore for dynamic cellular studies.

## Introduction to Alexa Fluor 405

**Alexa Fluor 405** is a blue-fluorescent dye that is a member of the Alexa Fluor family of dyes.<sup>[1]</sup> <sup>[2]</sup> It is characterized by its excitation maximum at approximately 401-402 nm and an emission maximum around 421 nm, making it ideally suited for excitation by the 405 nm laser line commonly found in confocal microscopes and flow cytometers.<sup>[1]</sup><sup>[3]</sup><sup>[4]</sup> Its key advantages for live-cell imaging include high brightness, significant photostability compared to other blue fluorophores, and a fluorescence intensity that is stable over a wide pH range (pH 4-10).<sup>[2]</sup> These properties make **Alexa Fluor 405** a robust tool for various live-cell imaging applications, including immunofluorescence, cell tracking, and multiplexing with other fluorescent probes.<sup>[2]</sup> <sup>[5]</sup>

## Properties of Alexa Fluor 405

A summary of the key quantitative properties of **Alexa Fluor 405** is provided in the table below. Understanding these parameters is crucial for designing and optimizing live-cell imaging experiments.

Property	Value	Reference
Maximum Excitation Wavelength	401-402 nm	[1][5][3][6]
Maximum Emission Wavelength	421 nm	[1][5][3][4][6]
Molar Extinction Coefficient	35,000 cm <sup>-1</sup> M <sup>-1</sup>	[6][7]
Fluorescence Quantum Yield	~0.4	[7]
Recommended Laser Line	405 nm	[5]

## Key Experimental Protocols

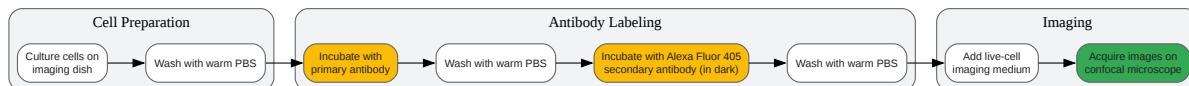
### Live-Cell Immunofluorescence Staining

This protocol outlines the general steps for labeling intracellular targets in living cells using **Alexa Fluor 405**-conjugated antibodies.

#### Materials:

- Live cells cultured on imaging-compatible dishes (e.g., glass-bottom dishes)
- Primary antibody specific to the target of interest
- **Alexa Fluor 405**-conjugated secondary antibody
- Live-cell imaging medium (e.g., FluoroBrite DMEM)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Fixative (e.g., 4% paraformaldehyde in PBS) for endpoint analysis (optional)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS) for fixed-cell controls

#### Experimental Workflow:



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Caption: Workflow for live-cell immunofluorescence using **Alexa Fluor 405**.

#### Procedure:

- Cell Preparation: Culture cells to the desired confluence on a glass-bottom dish suitable for live-cell imaging.
- Primary Antibody Incubation: Dilute the primary antibody in live-cell imaging medium. Remove the culture medium from the cells and add the primary antibody solution. Incubate for 1-2 hours at 37°C.
- Washing: Gently wash the cells three times with warm PBS to remove unbound primary antibody.
- Secondary Antibody Incubation: Dilute the **Alexa Fluor 405**-conjugated secondary antibody in live-cell imaging medium. Add the secondary antibody solution to the cells and incubate for 1 hour at 37°C in the dark to prevent photobleaching.
- Final Washes: Wash the cells three times with warm PBS.
- Imaging: Replace the PBS with pre-warmed live-cell imaging medium. Image the cells using a confocal microscope equipped with a 405 nm laser and appropriate emission filters.

Note: For intracellular targets, specialized reagents or techniques may be required to deliver the antibodies into the live cells.

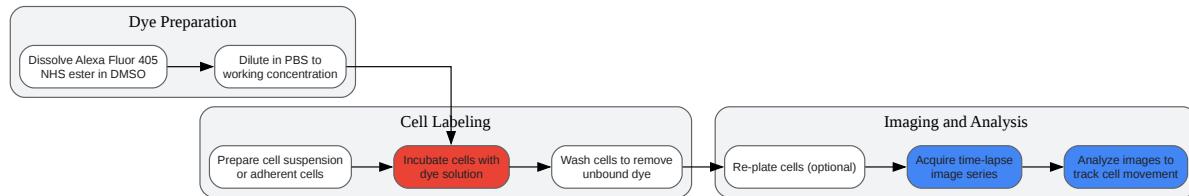
## Cell Tracking with Alexa Fluor 405

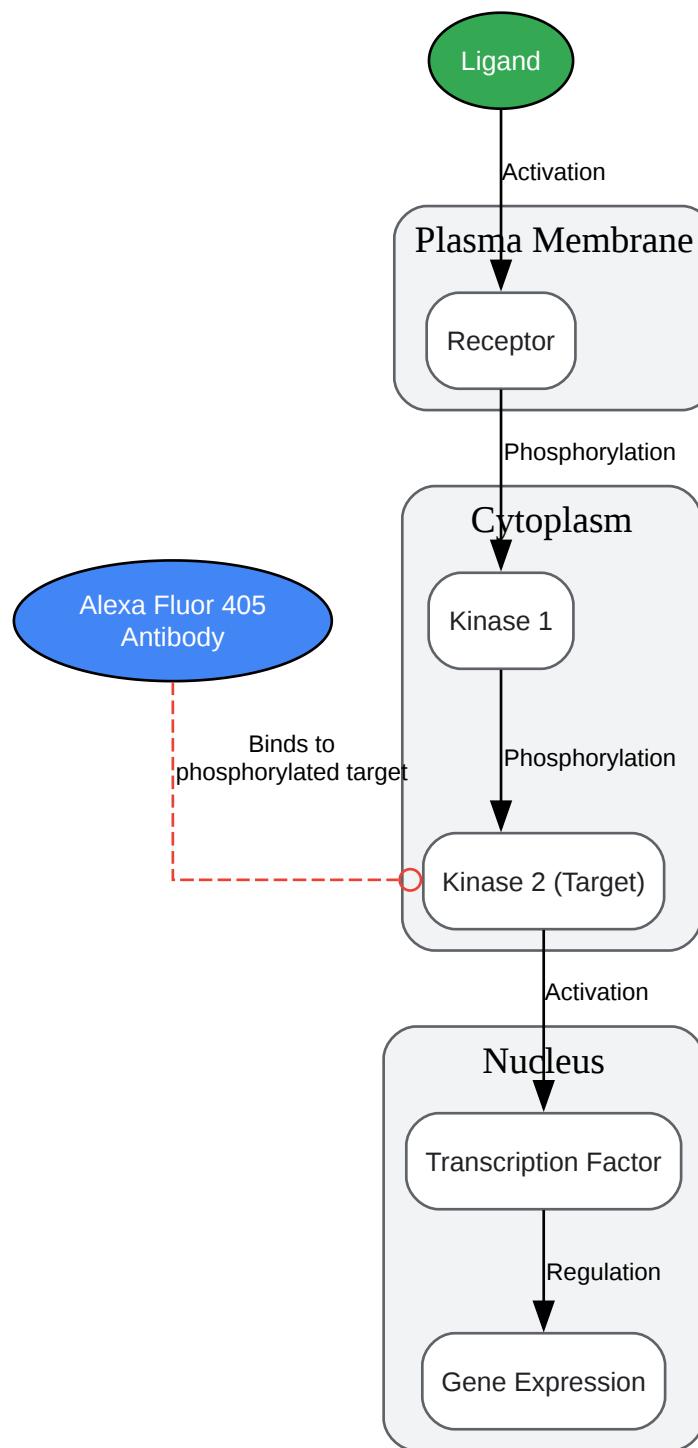
This protocol describes the use of **Alexa Fluor 405** for labeling and tracking live cells over time.

Materials:

- Live cells in suspension or adhered to a culture dish
- **Alexa Fluor 405** NHS Ester or other amine-reactive forms
- Anhydrous Dimethyl Sulfoxide (DMSO)
- PBS, pH 7.4
- Live-cell imaging medium

Experimental Workflow:





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